

# minimizing homocoupling of 2-Bromo-6-fluoro-3-isopropoxyphenylboronic acid

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## Compound of Interest

Compound Name: 2-Bromo-6-fluoro-3-isopropoxyphenylboronic acid

Cat. No.: B1286891

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## Technical Support Center: 2-Bromo-6-fluoro-3-isopropoxyphenylboronic acid

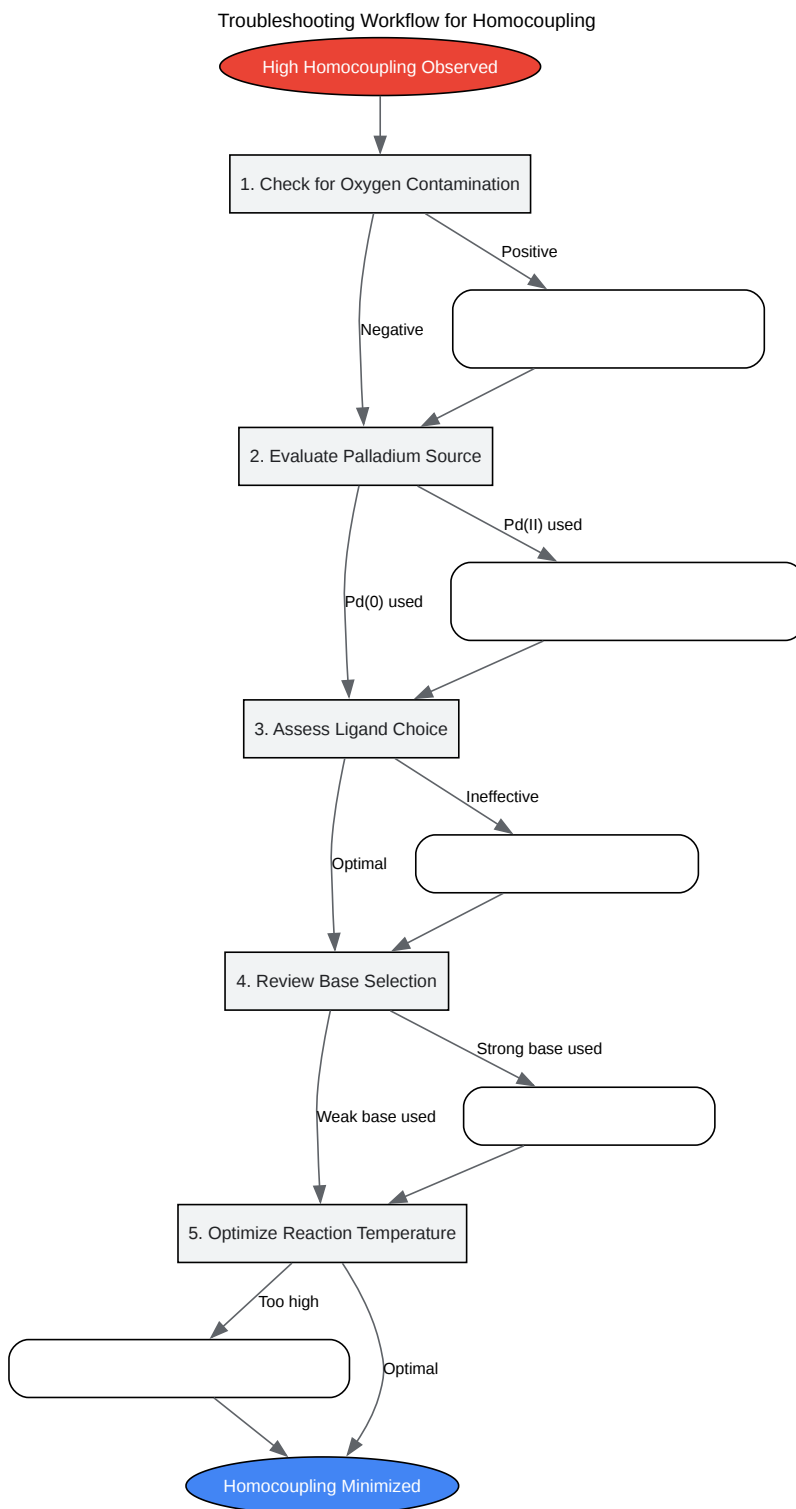
For Researchers, Scientists, and Drug Development Professionals

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to help you minimize the homocoupling of **2-Bromo-6-fluoro-3-isopropoxyphenylboronic acid** during Suzuki-Miyaura cross-coupling reactions.

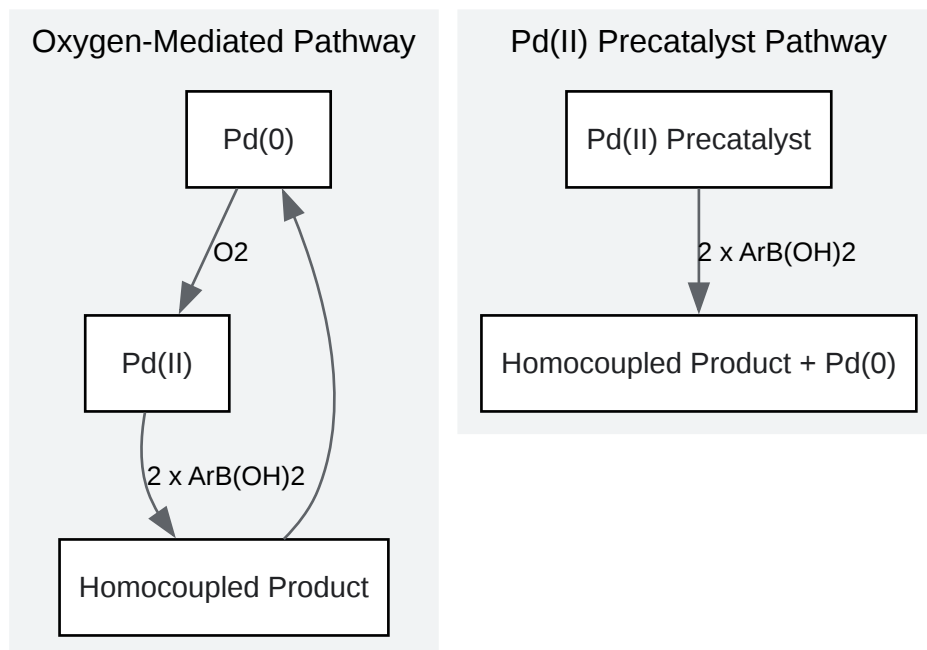
## Troubleshooting Guides

### Issue 1: Significant Homocoupling of 2-Bromo-6-fluoro-3-isopropoxyphenylboronic acid Observed

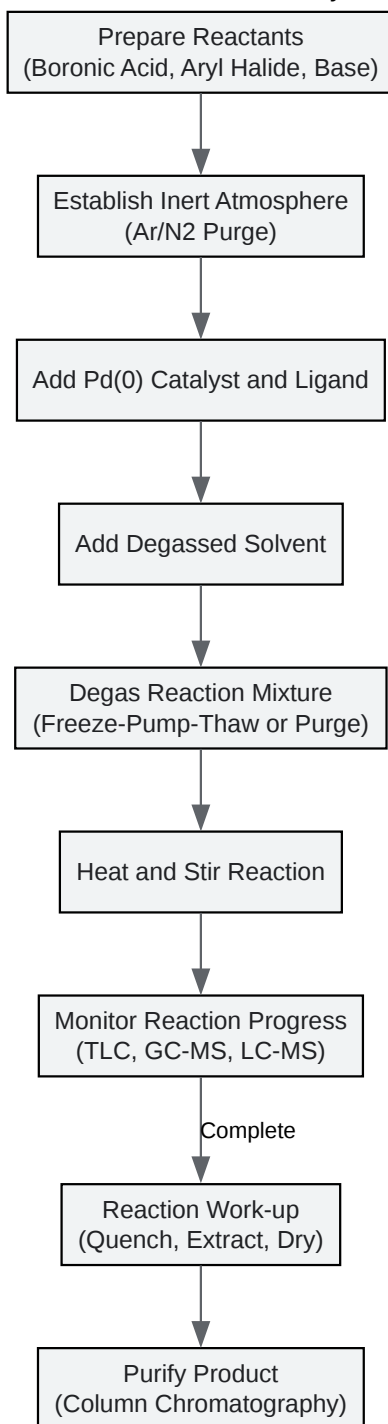
If you are observing a significant amount of the homocoupled biaryl byproduct in your reaction, it is crucial to identify and address the root cause. This guide provides a systematic approach to troubleshooting this common side reaction.



## Proposed Mechanisms for Boronic Acid Homocoupling



## Experimental Workflow for Suzuki-Miyaura Coupling

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